

A Technical Guide to the Half-Life and Decay Scheme of Cobalt-57

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cobalt-57

Cat. No.: B224739

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the nuclear decay properties of **Cobalt-57** (^{57}Co), a crucial radionuclide with significant applications in scientific research and medical diagnostics. This document details its half-life, decay scheme, and the experimental methodologies used for their determination, presented in a format tailored for researchers, scientists, and professionals in drug development.

Core Properties of Cobalt-57

Cobalt-57 is a radioactive isotope of cobalt that decays to a stable isotope of iron, Iron-57 (^{57}Fe). Its well-defined gamma-ray emissions and convenient half-life make it a valuable tool for various applications, including the calibration of gamma-ray detectors, Mössbauer spectroscopy, and as a tracer in medical imaging and radiopharmaceutical research.^{[1][2]}

Quantitative Decay Data

The key quantitative data for the decay of **Cobalt-57** are summarized in the table below.

Parameter	Value	Uncertainty
**Half-Life ($T_{1/2}$) **	271.81 days	± 0.04 days
Decay Constant (λ)	$2.9523 \times 10^{-8} \text{ s}^{-1}$	
Q-value (EC)	836.2 keV	± 0.5 keV
Decay Mode	100% Electron Capture (EC)	

Table 1: Summary of the primary decay characteristics of **Cobalt-57**.[\[3\]](#)[\[4\]](#)

The Decay Scheme of Cobalt-57

Cobalt-57 decays exclusively by electron capture to excited states of Iron-57. The subsequent de-excitation of the ^{57}Fe nucleus results in the emission of gamma rays and conversion electrons. The decay process predominantly populates the 136.47 keV and, to a much lesser extent, the 706.42 keV excited states of ^{57}Fe .[\[3\]](#)[\[5\]](#)

The de-excitation from these states to the ground state of ^{57}Fe proceeds via a cascade of gamma emissions. The most prominent gamma rays are at 122.06 keV and 136.47 keV, with a less intense emission at 14.41 keV.[\[3\]](#)[\[5\]](#) The 14.41 keV gamma-ray is of particular importance in Mössbauer spectroscopy.[\[6\]](#)

Gamma and X-ray Emissions

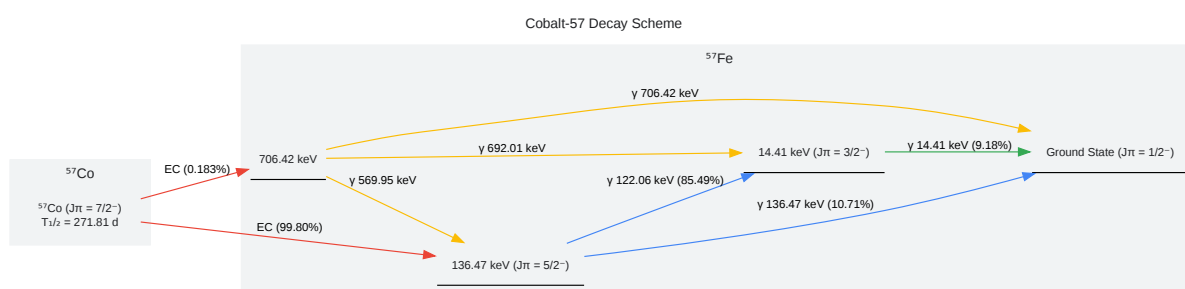
The principal gamma and X-ray emissions following the electron capture decay of **Cobalt-57** are detailed in the table below.

Radiation Type	Energy (keV)	Emission Probability (%)
Gamma (γ)	14.41295	9.18
Gamma (γ)	122.06065	85.49
Gamma (γ)	136.47356	10.71
K α X-ray	6.404	~56
K β X-ray	7.058	~8

Table 2: Major gamma and X-ray emissions from the decay of **Cobalt-57**.^[3]

Decay Scheme Visualization

The following diagram illustrates the decay scheme of **Cobalt-57**, showing the electron capture transitions and subsequent gamma emissions.



[Click to download full resolution via product page](#)

A diagram illustrating the decay of **Cobalt-57** to Iron-57.

Experimental Protocols for Characterization

The accurate determination of the half-life and decay scheme of **Cobalt-57** relies on precise experimental methodologies. The following sections detail the protocols for these measurements.

Half-Life Determination using an Ionization Chamber

The half-life of **Cobalt-57** is typically measured by monitoring the decay of its activity over an extended period. A high-precision ionization chamber is a common instrument for this purpose.

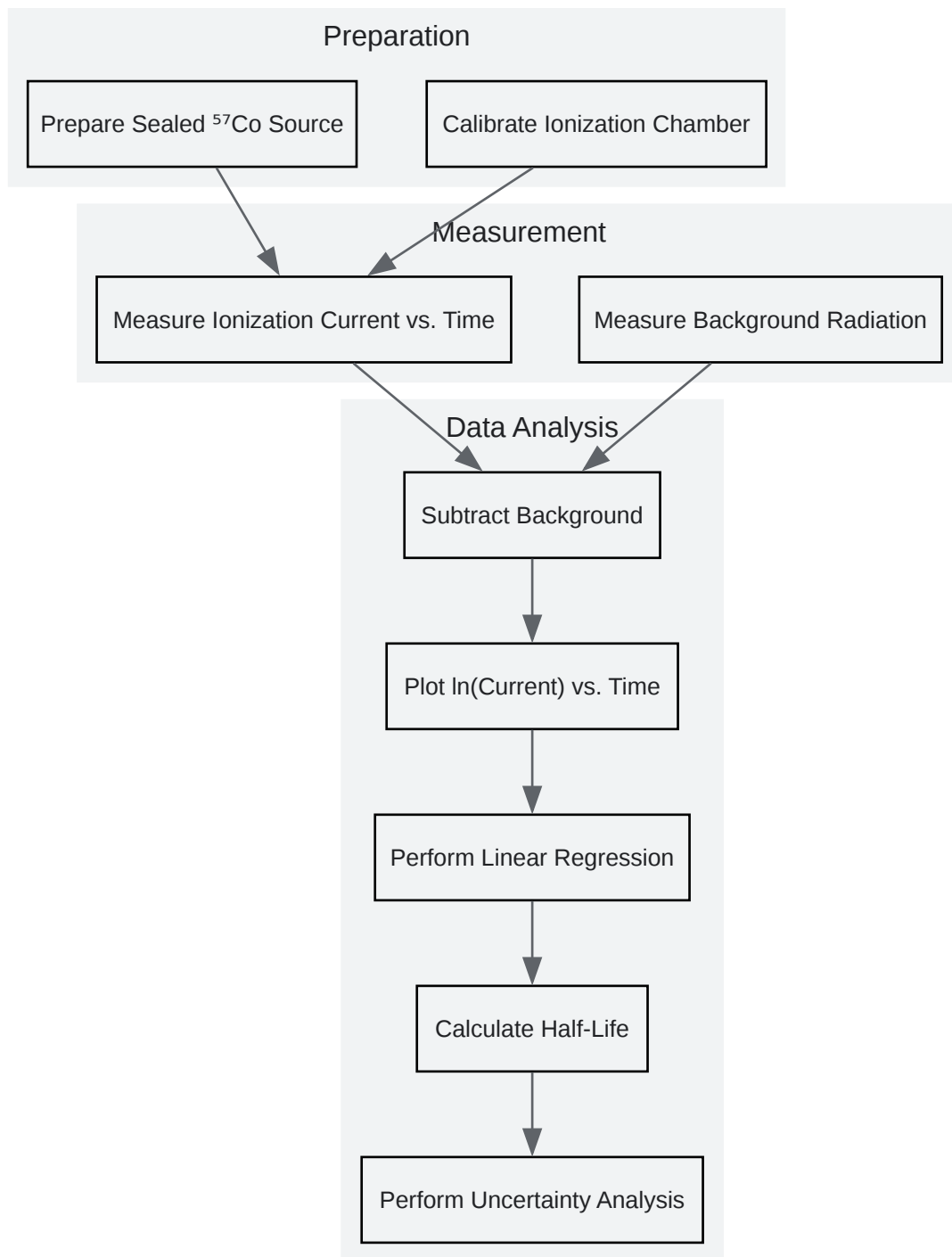
^{[7][8][9]}

Methodology:

- **Source Preparation:** A well-characterized source of **Cobalt-57** is prepared. The source should be sealed to prevent contamination and have a known initial activity.
- **Instrumentation:** A stable and calibrated ionization chamber is used. The chamber's response must be linear over the range of activities to be measured.[\[8\]](#)
- **Measurement Procedure:**
 - The **Cobalt-57** source is placed in a fixed and reproducible position within the ionization chamber.
 - The ionization current, which is proportional to the activity of the source, is measured at regular intervals over a period of several half-lives.
 - For each measurement, the background radiation is also measured and subtracted from the source measurement.
- **Data Analysis:**
 - The natural logarithm of the background-corrected ionization current is plotted against time.
 - A linear regression is performed on the data points. The slope of the resulting line is equal to the negative of the decay constant (λ).
 - The half-life ($T_{1/2}$) is then calculated using the formula: $T_{1/2} = \ln(2) / \lambda$.
- **Uncertainty Analysis:** A thorough uncertainty analysis is performed, considering statistical uncertainties from the measurements and systematic uncertainties from the instrumentation, timing, and background subtraction.[\[10\]](#)

The following diagram outlines the experimental workflow for determining the half-life of **Cobalt-57**.

Workflow for Half-Life Determination



[Click to download full resolution via product page](#)

Workflow for the experimental determination of the half-life.

Decay Scheme Analysis using Gamma-Ray Spectroscopy

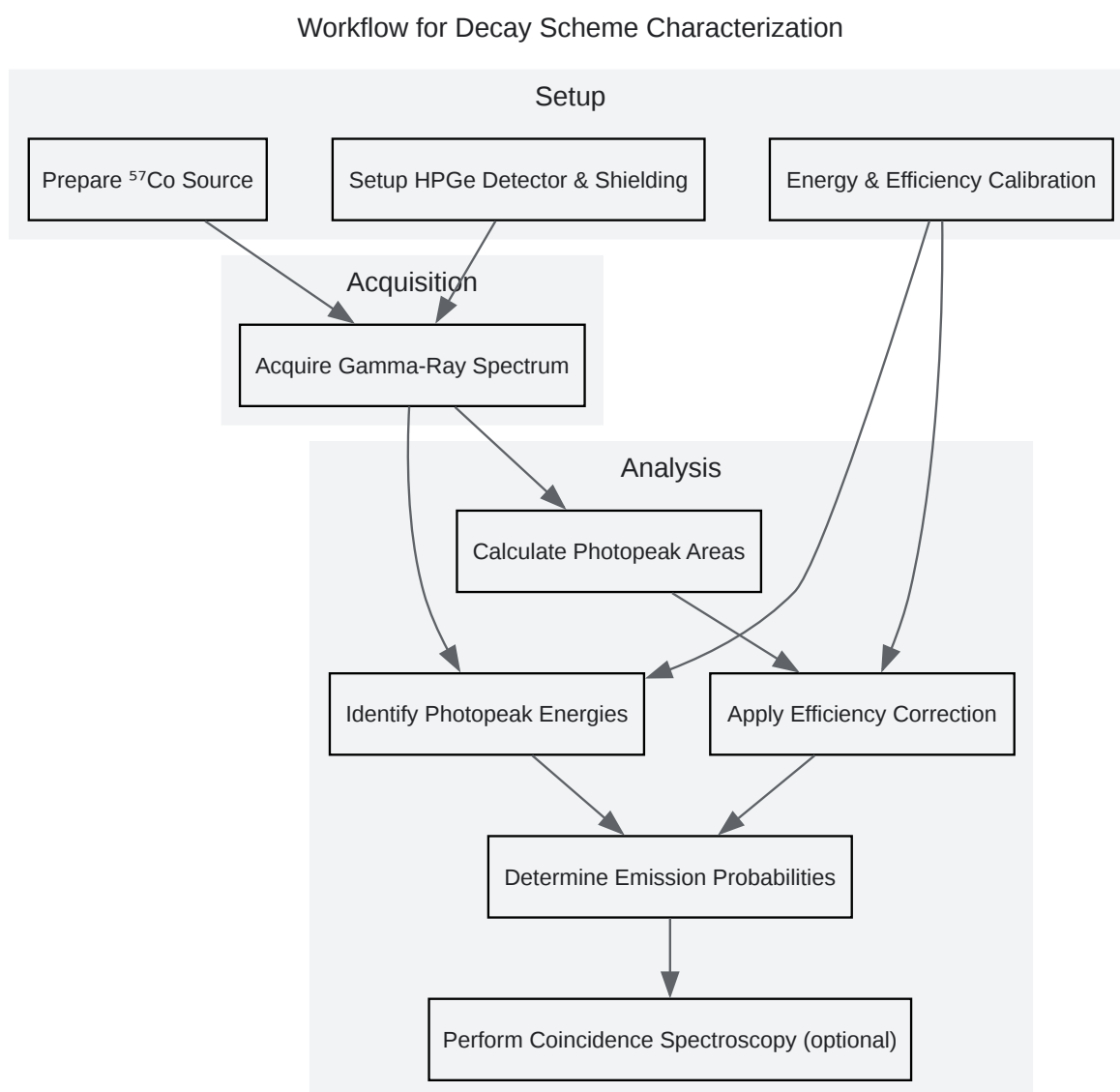
The energies and intensities of the gamma rays emitted during the decay of **Cobalt-57** are determined using high-resolution gamma-ray spectroscopy. High-purity germanium (HPGe) detectors are often preferred for their excellent energy resolution.^{[1][11]}

Methodology:

- Source and Detector Setup:
 - A **Cobalt-57** source of known activity is placed at a defined distance from the detector.
 - The detector and source are enclosed in lead shielding to reduce background radiation.
- Energy and Efficiency Calibration:
 - The gamma-ray spectrometer is calibrated for energy and detection efficiency using standard radioactive sources with well-known gamma-ray energies and emission probabilities.
- Data Acquisition:
 - The gamma-ray spectrum of the **Cobalt-57** source is acquired for a sufficient time to obtain good statistical precision in the photopeaks.
- Spectral Analysis:
 - The positions of the photopeaks in the spectrum are used to determine the energies of the emitted gamma rays.
 - The net area under each photopeak is calculated and corrected for the detector's efficiency at that energy to determine the relative intensity of each gamma ray.
- Coincidence Spectroscopy: To establish the relationships between the emitted gamma rays (i.e., the cascade), coincidence spectroscopy can be employed. This technique involves

detecting two or more gamma rays in coincidence, confirming that they are emitted in the same decay event.^{[1][12][13]}

The following diagram illustrates the workflow for characterizing the decay scheme of **Cobalt-57**.



[Click to download full resolution via product page](#)

Workflow for the experimental characterization of the decay scheme.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Primary standardization of ^{57}Co - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. radiacode.com [radiacode.com]
- 3. Inhb.fr [lnhb.fr]
- 4. researchgate.net [researchgate.net]
- 5. web.physics.ucsb.edu [web.physics.ucsb.edu]
- 6. researchgate.net [researchgate.net]
- 7. ^{57}Co half-life determination [inis.iaea.org]
- 8. researchgate.net [researchgate.net]
- 9. ^{57}Co half-life determination - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. physlab.org [physlab.org]
- 12. ortec-online.com [ortec-online.com]
- 13. diva-portal.org [diva-portal.org]
- To cite this document: BenchChem. [A Technical Guide to the Half-Life and Decay Scheme of Cobalt-57]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b224739#cobalt-57-half-life-and-decay-scheme]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com